

Proper procedure for dissolving and storing 4-Amino-N-methylnicotinamide

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Compound of Interest

Compound Name: 4-Amino-N-methylnicotinamide

Cat. No.: B3030468

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Application Notes and Protocols for 4-Amino-N-methylnicotinamide

Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the proper procedures for dissolving and storing **4-Amino-N-methylnicotinamide** (CAS No. 910656-00-7). Due to the limited availability of specific experimental data for this compound, this guide synthesizes best practices derived from structurally related compounds, particularly pyridine carboxamide derivatives and N-methylnicotinamide. The protocols herein are designed to ensure the integrity of the compound and the reproducibility of experimental results.

Introduction and Scientific Context

4-Amino-N-methylnicotinamide, also known as 4-amino-N-methylpyridine-3-carboxamide, is a heterocyclic aromatic compound. Its structure is related to nicotinamide (a form of vitamin B3) and its metabolites, which are subjects of extensive research in metabolic diseases, oncology, and cardiovascular health.^{[1][2][3]} Proper handling and preparation of this compound are paramount for accurate and reliable experimental outcomes. The protocols outlined below are grounded in established principles of chemical handling and are supplemented with data from closely related analogs to ensure a high degree of scientific integrity.

Material Characterization and Properties

A thorough understanding of the physicochemical properties of **4-Amino-N-methylNicotinamide** is essential for its effective use. While specific data for this compound is not extensively published, the properties of its parent compound, N-methylNicotinamide, and other pyridine derivatives provide a strong basis for procedural development.

| Property | Data/Recommendation | Source/Rationale |
|-------------------|---|---|
| Molecular Formula | C ₇ H ₉ N ₃ O | PubChem |
| Molecular Weight | 151.17 g/mol | PubChem |
| Appearance | Likely a crystalline solid | Based on related compounds |
| Purity | ≥95% (typical) | Supplier Information |
| Solubility | Highly Likely Solvents: DMSO, Water (H ₂ O). Moderately Likely Solvents: DMF, Ethanol. | Based on solubility data for N-methylNicotinamide. ^[4] |
| Incompatibilities | Strong oxidizing agents, strong acids, strong bases. | General incompatibility for pyridine derivatives. |

Safety and Handling Precautions

As a pyridine derivative, **4-Amino-N-methylNicotinamide** should be handled with care in a controlled laboratory environment.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including nitrile gloves, safety goggles with side shields, and a lab coat.
- Ventilation: Handle the compound in a certified chemical fume hood to avoid inhalation of any dust or aerosols.
- Spill Management: In case of a spill, use an absorbent material like sand or vermiculite to contain it. The contained material should then be transferred to a sealed, labeled container for proper hazardous waste disposal.

- Waste Disposal: Dispose of unused compound and solutions in accordance with local, state, and federal regulations for chemical waste. Do not pour down the drain.

Dissolution Protocol for Stock Solutions

This protocol provides a step-by-step method for preparing a stock solution of **4-Amino-N-methylNicotinamide**. The choice of solvent will depend on the specific requirements of the downstream application. DMSO is a common choice for creating high-concentration stock solutions for *in vitro* assays, while aqueous buffers may be suitable for other applications if the compound's solubility is sufficient.

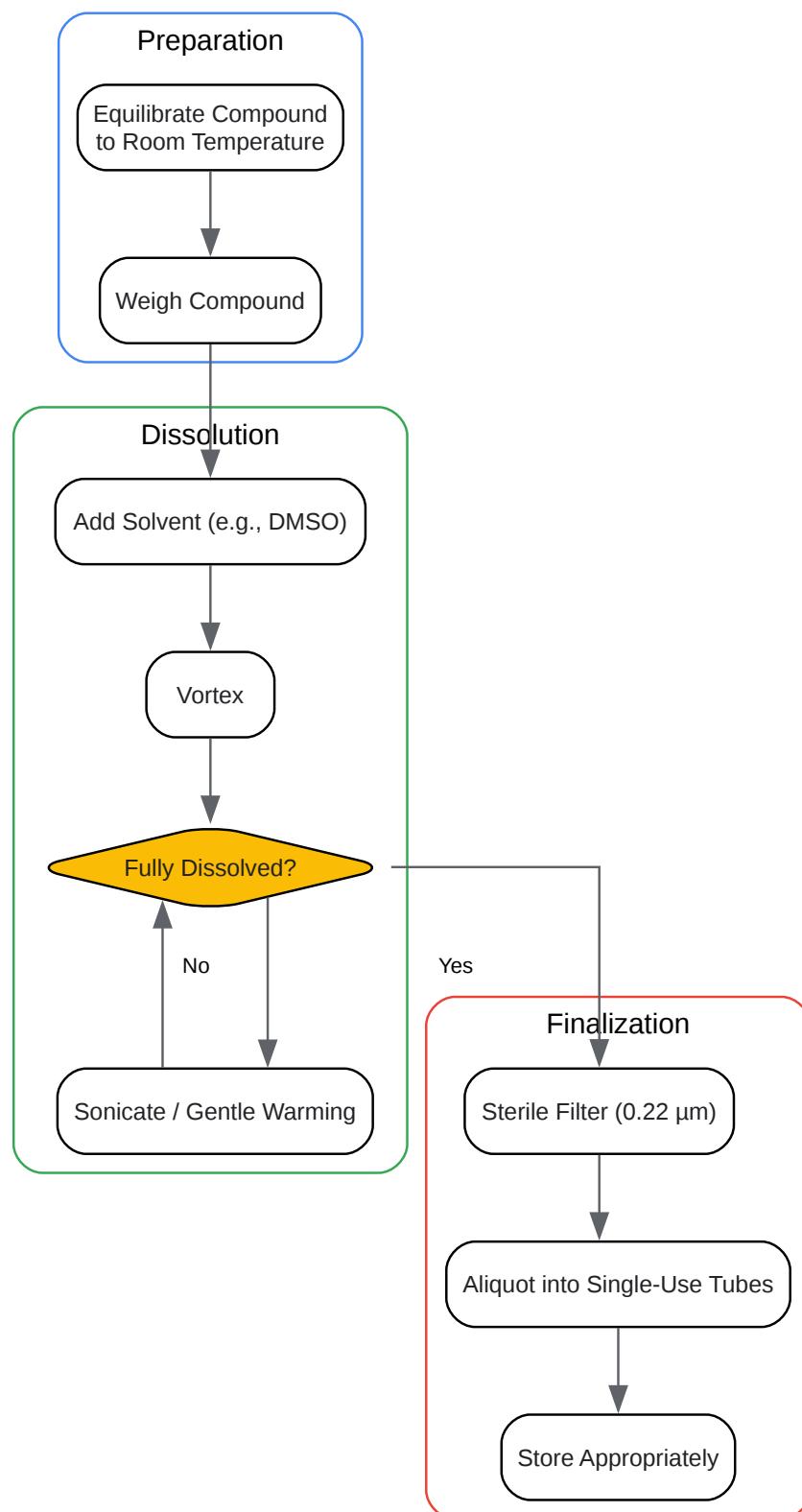
Recommended Solvents and Concentration

Based on analogs, DMSO is recommended for achieving the highest stock concentration. For N-MethylNicotinamide-d4, a concentration of 250 mg/mL in DMSO has been reported, often requiring sonication. A starting concentration of 10-50 mg/mL is a conservative and practical approach for **4-Amino-N-methylNicotinamide**.

Step-by-Step Protocol

- Preparation: Ensure all glassware is clean and dry. Allow the vial of **4-Amino-N-methylNicotinamide** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of the compound in a sterile microcentrifuge tube or a suitable vial.
- Solvent Addition: Add the appropriate volume of the chosen solvent (e.g., high-purity DMSO) to the compound.
- Dissolution:
 - Vortex the solution for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes. Gentle warming (to 37°C) can also be applied, but care should be taken to avoid degradation.

- **Sterilization (Optional):** If a sterile solution is required for cell-based assays, filter the stock solution through a 0.22 μm syringe filter that is compatible with the solvent used (e.g., a PTFE filter for DMSO).
- **Labeling and Aliquoting:** Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

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Caption: Workflow for dissolving **4-Amino-N-methylNicotinamide**.

Storage and Stability

Proper storage is critical to maintain the chemical integrity of **4-Amino-N-methylNicotinamide** in both its solid form and in solution.

Solid Compound

The solid compound should be stored in a tightly sealed container in a cool, dry, and dark place. For long-term storage, refrigeration at 4°C or freezing at -20°C is recommended to minimize degradation.

Stock Solutions

The stability of **4-Amino-N-methylNicotinamide** in solution has not been empirically determined. However, based on best practices for similar compounds, the following storage conditions are recommended:

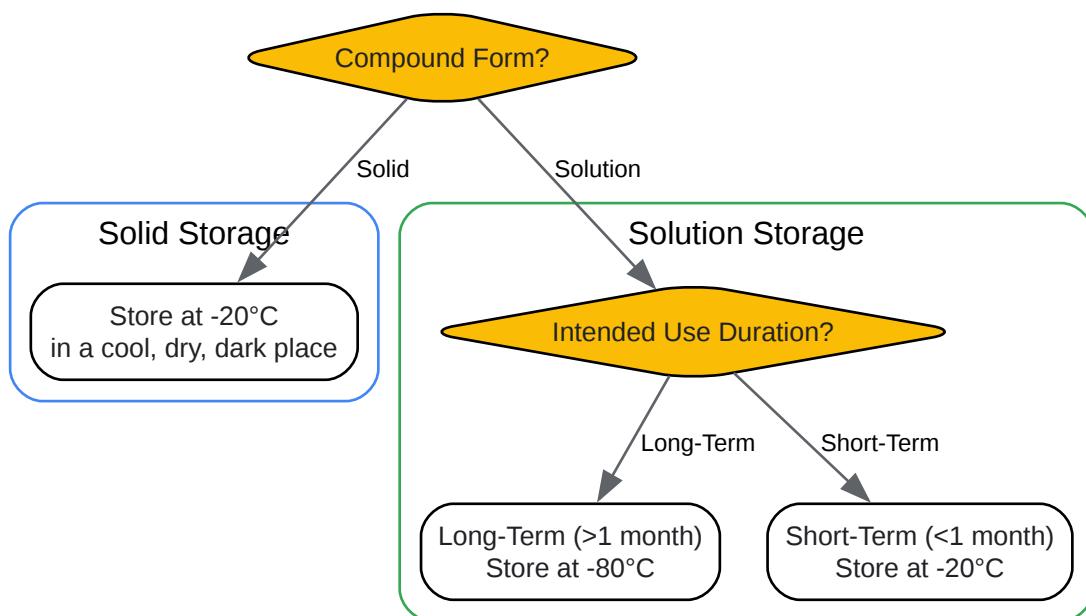
| Storage Condition | Duration | Rationale |
|-------------------|-----------------|--|
| -80°C | Up to 6 months | Minimizes degradation and solvent evaporation. Recommended for long-term storage. |
| -20°C | Up to 1 month | Suitable for short-term storage. |
| 4°C | Not Recommended | Higher temperatures can accelerate degradation. |
| Room Temperature | Not Recommended | Potential for rapid degradation. |

Key Stability Considerations:

- **Freeze-Thaw Cycles:** Avoid multiple freeze-thaw cycles as this can lead to degradation of the compound and precipitation. Aliquoting into single-use volumes is the most effective way to prevent this.
- **Light Sensitivity:** While not explicitly documented, many aromatic compounds, including some amino-containing molecules, can be sensitive to light. It is prudent to store solutions in

amber vials or in a light-protected box.

- pH Sensitivity: The stability of the compound across different pH ranges is unknown. If using aqueous buffers, it is advisable to prepare fresh solutions and use them promptly. Studies on melatonin, another indole-containing compound, have shown pH-dependent stability.



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Caption: Decision tree for proper storage of **4-Amino-N-methylnicotinamide**.

Conclusion

While specific experimental data for **4-Amino-N-methylnicotinamide** is limited, by applying established chemical principles and drawing logical parallels from structurally similar compounds, we have outlined a robust set of procedures for its dissolution and storage. Adherence to these guidelines will promote the integrity of the compound and enhance the reproducibility of research findings. As more data becomes available, these recommendations will be updated accordingly.

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